

Safe Disposal and Handling of Acetic-2-13C Anhydride: A Technical Guide

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Compound of Interest

Compound Name: Acetic-2-13C acid, anhydride

CAS No.: 17830-01-2

Cat. No.: B6595059

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Executive Summary & Operational Context[1][2][3][4][5][6]

Acetic-2-13C anhydride (CAS: 108-24-7, labeled) represents a unique intersection of high economic value and significant chemical hazard.[1][2] Unlike standard acetic anhydride, the isotopic labeling (

C at the C2 position) necessitates a rigorous decision-making framework that balances cost recovery with safety compliance.

This guide provides an autonomous, field-validated protocol for the disposal of this compound. It moves beyond generic SDS advice to address the specific "why" and "how" of handling moisture-sensitive, lachrymatory stable isotopes in a research environment.

Critical Safety Directive: Although

C is a stable isotope and non-radioactive, the chemical properties of the parent anhydride (corrosivity, flammability, water reactivity) remain the primary safety drivers.[2] Never dispose of this material down the drain.[3]

Chemical Properties & Hazard Profile[1][2][8][9]

Effective disposal requires understanding the material's physical behavior. Acetic anhydride is a lachrymator (tear-inducing) and reacts violently with water.

Property	Data	Operational Implication
Molecular Formula		Stable isotope; treat as chemical, not radiological waste.[1][2][4]
Flash Point	49°C (120°F)	Ignitable (D001). Static discharge precautions required.[1]
Reactivity	Water-Reactive	Hydrolysis Risk. violent exotherm upon contact with water.[1]
Corrosivity	Corrosive to skin/eyes	Corrosive (D002). Requires butyl rubber or Silver Shield gloves.[1]
Odor Threshold	~0.1 - 0.3 ppm	Strong vinegar odor indicates containment breach.[1]

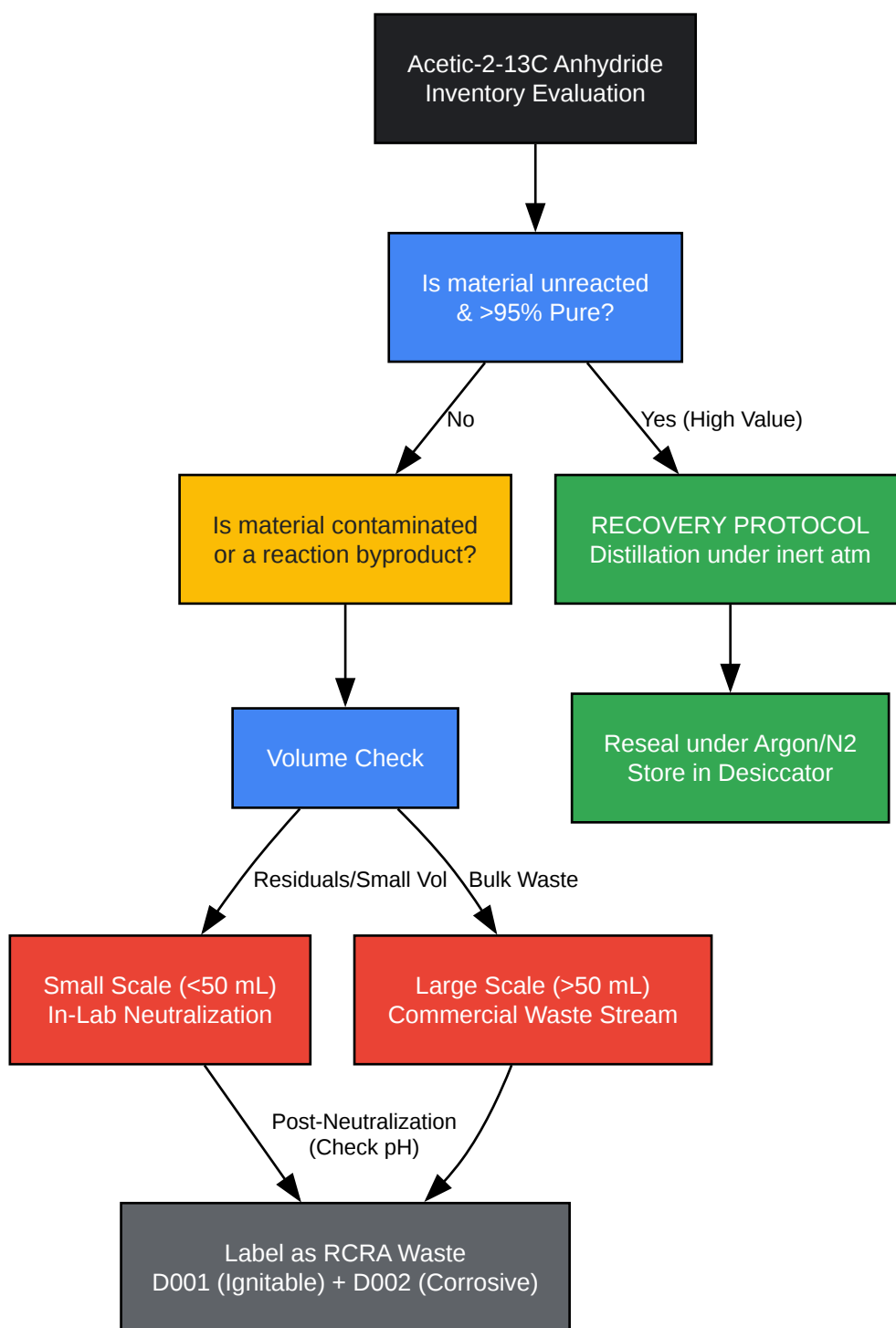
Decision Framework: Recovery vs. Disposal

Before initiating destruction, evaluate the material's state.[2][5] The high cost of

C enrichment often justifies recovery of unreacted starting material.

Workflow Logic Diagram

The following decision tree illustrates the operational logic for managing Acetic-2-13C Anhydride inventories.



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Figure 1: Decision matrix for evaluating recovery versus destruction of isotopically labeled acetic anhydride.

Protocol A: Safe Destruction (Small Scale Neutralization)

Scope: This protocol is for neutralizing small residuals (e.g., <50 mL) remaining in syringes, vials, or glassware.[2] Mechanism: Controlled hydrolysis converts the anhydride to acetic acid (Exothermic), followed by acid neutralization.[2]

[1][2]

Required Equipment

- Chemical Fume Hood (Face velocity >100 fpm)[1][2]
- Ice bath
- 1L Beaker (borosilicate glass)
- Saturated Sodium Bicarbonate () or Sodium Hydroxide (, 1M)[1][2]
- Personal Protective Equipment (PPE): Splash goggles, face shield, nitrile gloves (double gloved) or butyl rubber.[2]

Step-by-Step Procedure

- Preparation: Place a 1L beaker containing 500 mL of water into an ice bath inside the fume hood. Allow water to cool to <10°C.
 - Causality: The hydrolysis reaction is highly exothermic. The ice bath acts as a heat sink to prevent "runaway" boiling or splashing [1].
- Controlled Addition: Using a dropping funnel or syringe, add the Acetic-2-13C anhydride dropwise to the chilled water.
 - Warning: NEVER add water to the anhydride.[6] This can cause flash vaporization and projection of corrosive liquid. Always add the anhydride to the water (Acid to Water rule).

- Agitation: Stir gently (magnetic stir bar preferred) to ensure dispersion. The solution will become acidic as acetic acid forms.[7][6]
- Neutralization: Once hydrolysis is complete (no visible oil droplets), slowly add saturated sodium bicarbonate or 1M NaOH.[2]
 - Observation: Watch for effervescence (release). Stop addition if foaming reaches 50% of beaker height.
- Verification: Test pH. Continue adding base until pH is between 6 and 9.
- Final Disposal: The resulting solution is a dilute salt solution (Sodium Acetate-C). Dispose of this aqueous mixture according to your institution's drain disposal guidelines or collect as non-hazardous aqueous waste if local regulations are strict.

Protocol B: Commercial Waste Stream (Large Scale)

[1]

Scope: For expired bottles or bulk reaction mixtures (>50 mL). Regulatory Basis: RCRA (Resource Conservation and Recovery Act) compliance.

Acetic anhydride is regulated as a hazardous waste due to its Ignitability (D001) and Corrosivity (D002) [2].

Packaging & Labeling Requirements[1][10][11]

- Container: Use the original glass container or a high-density polyethylene (HDPE) waste drum. Ensure the cap is a pressure-venting type if there is any risk of continued reaction.
- Segregation: Do not mix with:
 - Oxidizers (Fire risk)[1][2]
 - Alcohols or Water (Exothermic reaction)[1][2]
 - Caustics (Violent neutralization)[1][2]

- Labeling:
 - Chemical Name: Acetic Anhydride (Acetic-2-13C).[1]
 - Hazards: Flammable, Corrosive.[8][2][6]
 - Codes: D001, D002.
 - Isotope Note: Clearly mark "Stable Isotope - Non-Radioactive" to prevent rejection by waste handlers who might mistake "C-13" for "C-14" [3].

Emergency Response: Spills

In the event of a spill outside primary containment:

- Evacuate & Ventilate: Vapors are lachrymatory. Clear the area immediately.
- Do NOT Use Water: Water will accelerate the release of acetic acid vapors.[6]
- Absorption: Use vermiculite, dry sand, or a commercial non-combustible absorbent pad [4]. [2][6]
- Neutralization (Surface): After absorbing the bulk liquid, wipe the surface with a dilute sodium bicarbonate solution to neutralize acidic residues.

Spill Response Workflow



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Figure 2: Emergency response workflow for acetic anhydride spills.

References

- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed and Characteristic Wastes (D001, D002). [\[Link\]](#)[2]

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Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 2. Waste Code [rcrainfo.epa.gov]
- 3. IsoLab - Acetic Anhydride [isolab.ess.washington.edu]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Guide to Isotope Management In Laboratories | Environmental Health and Safety [ehs.weill.cornell.edu]
- 6. nj.gov [nj.gov]
- 7. scispace.com [scispace.com]
- 8. ACETIC ANHYDRIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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